

# improving the solubility of "2-Hydroxy-4-morpholinepropanesulphonic acid" at low temperatures

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## Compound of Interest

Compound Name: 2-Hydroxy-4-morpholinepropanesulphonic acid

Cat. No.: B1662656

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## Technical Support Center: 2-Hydroxy-4-morpholinepropanesulphonic Acid (MOPSO) Buffer

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **2-Hydroxy-4-morpholinepropanesulphonic acid** (MOPSO), a zwitterionic buffer known for its excellent performance in low-temperature applications.

## Frequently Asked Questions (FAQs)

**Q1:** What is **2-Hydroxy-4-morpholinepropanesulphonic acid** (MOPSO) and why is it used in low-temperature experiments?

**A1:** **2-Hydroxy-4-morpholinepropanesulphonic acid**, commonly known as MOPSO, is a zwitterionic biological buffer. It is structurally similar to MOPS but contains a hydroxyl group on the propane chain. MOPSO is particularly well-suited for low-temperature biochemical work because it maintains excellent stability and is not prone to crystallization or precipitation in cold conditions.<sup>[1]</sup> Its pKa is approximately 6.9 at 25°C, making it an effective buffer in the slightly acidic to neutral pH range, which is often required for biological experiments.

Q2: What is the solubility of MOPSO in water?

A2: MOPSO exhibits good water solubility. At 20°C, its solubility is approximately 112.6 g/L, which corresponds to a concentration of about 0.5 M.<sup>[2][3]</sup> While specific quantitative data on its solubility at lower temperatures is not readily available in published literature, its widespread use and reputation for stability in cold applications strongly suggest that its solubility remains high at temperatures commonly used in laboratory settings (e.g., 4°C).

Q3: I am observing precipitation in my MOPSO buffer when I cool it down. What could be the cause?

A3: While MOPSO itself is known for its high solubility and resistance to precipitation at low temperatures, observing a precipitate in your buffer solution upon cooling could be due to several other factors.<sup>[1]</sup> These may include the precipitation of other components in your buffer mixture (e.g., salts, substrates), the concentration of MOPSO exceeding its solubility limit under your specific conditions (though this is less likely given its high solubility), or potential contamination of the buffer. Please refer to the troubleshooting guide for a systematic approach to identifying the cause.

Q4: Can I autoclave MOPSO buffer?

A4: While information on the autoclaving of MOPSO is not as prevalent as for its counterpart MOPS, it is generally recommended to sterile-filter biological buffers rather than autoclaving them. Autoclaving can sometimes lead to the degradation of buffer components, especially in the presence of other reactive species. For sterile applications, filtering the prepared MOPSO buffer solution through a 0.22 µm filter is the recommended method.

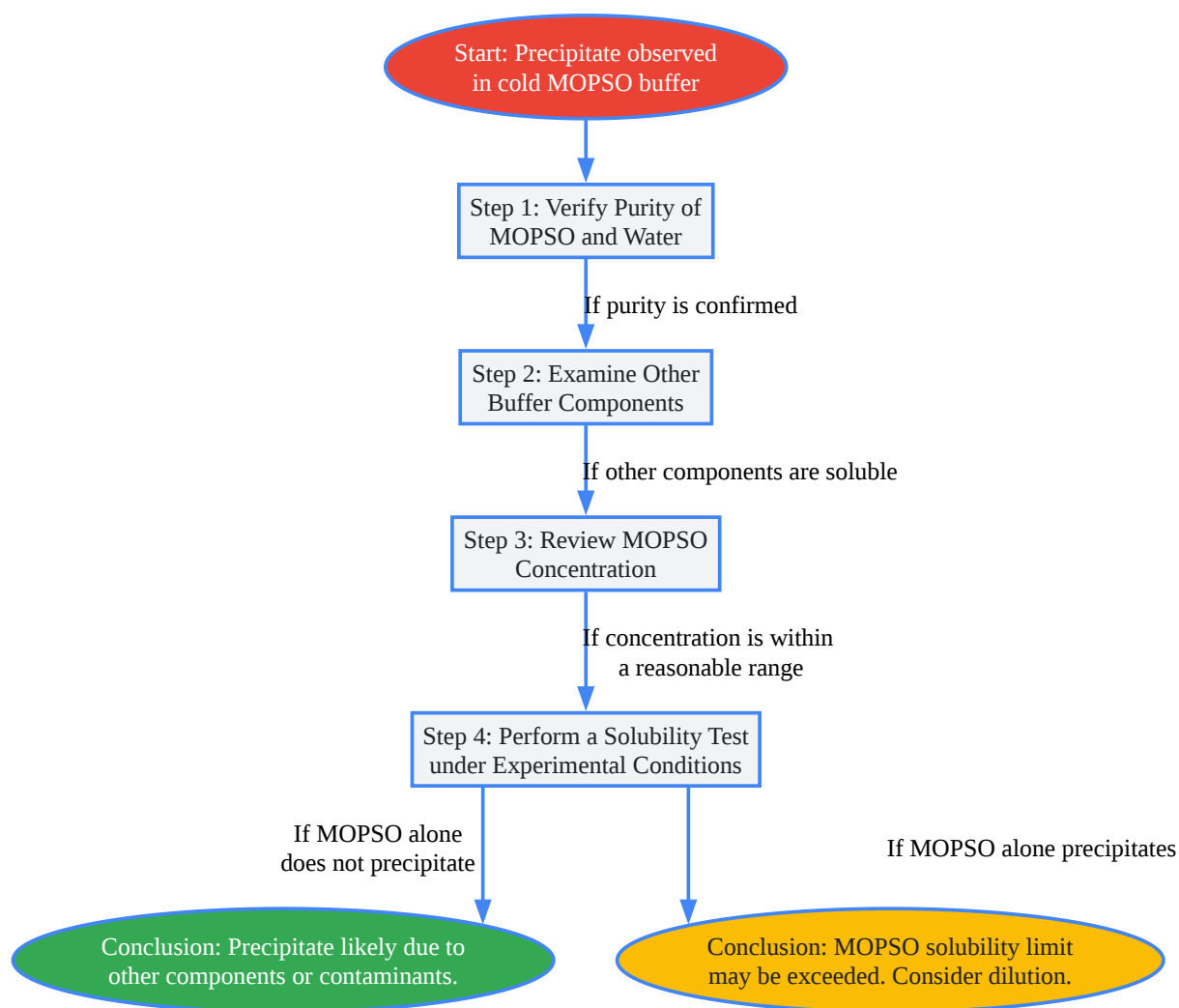
Q5: Are there any known incompatibilities of MOPSO buffer?

A5: MOPSO is generally considered a non-coordinating buffer and has minimal interactions with metal ions, making it suitable for a wide range of biological experiments. However, like all buffers, it is essential to consider the specific requirements of your experiment. For instance, if your experiment is highly sensitive to the presence of any potential chelating agents, it would be prudent to verify the compatibility of MOPSO with your specific metal ions of interest.

# Troubleshooting Guide: Precipitate Formation in MOPSO Buffer at Low Temperatures

This guide provides a step-by-step approach to troubleshoot the unexpected formation of precipitate in your **2-Hydroxy-4-morpholinepropanesulphonic acid** (MOPSO) buffer at low temperatures. Given the high solubility and stability of MOPSO in cold conditions, precipitation is often due to other factors.

## Troubleshooting Workflow



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Caption: Troubleshooting workflow for identifying the cause of precipitation in cold MOPSO buffer.

## Step-by-Step Troubleshooting

- Verify Purity of MOPSO and Water:
  - Action: Ensure that the MOPSO powder used is of high purity and that the water is deionized and free of contaminants.
  - Rationale: Impurities in the MOPSO or the water can act as nucleation sites for precipitation, especially at lower temperatures.
- Examine Other Buffer Components:
  - Action: If your buffer contains other salts, additives, or substrates, prepare a solution of these components without MOPSO and subject it to the same low-temperature conditions.
  - Rationale: The precipitate may be one of the other components in your buffer system, which may have lower solubility at cold temperatures.
- Review MOPSO Concentration:
  - Action: Double-check your calculations to ensure the final concentration of MOPSO is not excessively high.
  - Rationale: While MOPSO has high water solubility, it is still possible to create a supersaturated solution that may precipitate upon cooling.
- Perform a Solubility Test:
  - Action: Prepare a solution of MOPSO in deionized water at the same concentration used in your experiment. Cool this solution to the target low temperature and observe for any precipitation.
  - Rationale: This will help determine if the issue is with the solubility of MOPSO itself under your specific conditions or if it is an interaction with other components.

## Data Presentation

As quantitative data for the solubility of MOPSO at various low temperatures is not readily available in the searched literature, the following table presents the known solubility at a standard temperature. The qualitative evidence strongly supports high solubility at lower temperatures.

Temperature (°C)	Solvent	Reported Solubility (g/L)	Molar Concentration (approx.)
20	Water	112.6	0.5 M

## Experimental Protocols

### Protocol 1: Preparation of 1 L of 0.5 M MOPSO Buffer (pH 6.9)

Materials:

- **2-Hydroxy-4-morpholinepropanesulphonic acid (MOPSO)** powder (MW: 225.26 g/mol )
- Deionized water
- 10 M Sodium Hydroxide (NaOH) solution
- Calibrated pH meter
- Stir plate and stir bar
- 1 L volumetric flask
- Beaker

Procedure:

- Weigh out 112.63 g of MOPSO powder and add it to a beaker containing approximately 800 mL of deionized water.

- Place the beaker on a stir plate and add a stir bar. Stir until the MOPSO powder is completely dissolved.
- Carefully add 10 M NaOH dropwise to the solution to adjust the pH to 6.9. Monitor the pH continuously with a calibrated pH meter.
- Once the desired pH is reached, transfer the solution to a 1 L volumetric flask.
- Add deionized water to bring the final volume to the 1 L mark.
- Stopper the flask and invert it several times to ensure the solution is thoroughly mixed.
- For sterile applications, filter the buffer through a 0.22  $\mu\text{m}$  filter.
- Store the buffer at room temperature or 4°C.

## Protocol 2: General Procedure for Testing MOPSO Solubility at a Specific Low Temperature

Objective: To determine the approximate solubility of MOPSO at a desired low temperature.

Materials:

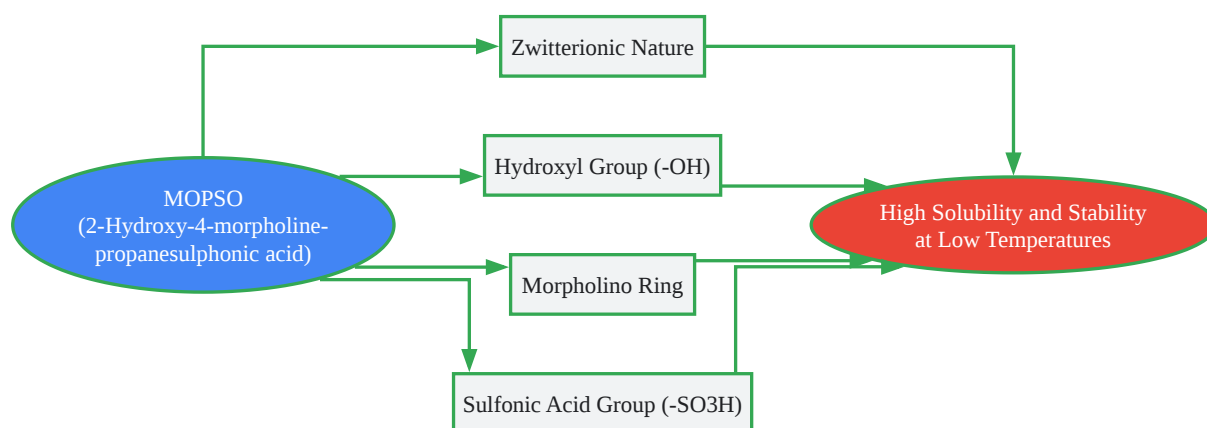
- MOPSO powder
- Deionized water
- A series of test tubes or small beakers
- A calibrated temperature-controlled water bath or refrigerator
- Stir plate and small stir bars (optional)
- Analytical balance

Procedure:

- Prepare a series of known concentrations of MOPSO in deionized water at room temperature. For example, you could prepare solutions at 0.5 M, 0.75 M, 1.0 M, and 1.25 M.
- Ensure the MOPSO is fully dissolved in each solution at room temperature. Gentle warming may be used to aid dissolution, but the solution should be returned to room temperature before proceeding.
- Place the test tubes or beakers containing the MOPSO solutions in the temperature-controlled environment set to your desired low temperature (e.g., 4°C).
- Allow the solutions to equilibrate at the low temperature for a sufficient amount of time (e.g., 24 hours), with occasional gentle agitation.
- After the equilibration period, visually inspect each solution for the presence of precipitate.
- The highest concentration that remains a clear solution (no precipitate) is an approximation of the solubility of MOPSO at that temperature.

## Visualizations

### Factors Contributing to MOPSO's Stability at Low Temperatures





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Caption: Key structural features of MOPSO contributing to its high solubility and stability at low temperatures.

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